

# Application of Lysol® in Surface Decontamination Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Lysol*

Cat. No.: *B611843*

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These application notes provide a comprehensive overview of the use of Lysol® brand products in surface decontamination studies. The information compiled is based on publicly available scientific literature and standardized testing protocols. This document details the active ingredients in various Lysol® formulations, their mechanisms of action, quantitative efficacy data against a range of microorganisms, and detailed experimental protocols for evaluating disinfectant performance.

## Active Ingredients and Formulations

Lysol® products encompass a variety of formulations, each with specific active ingredients designed for broad-spectrum antimicrobial activity. The primary active ingredients found in Lysol® disinfectants include:

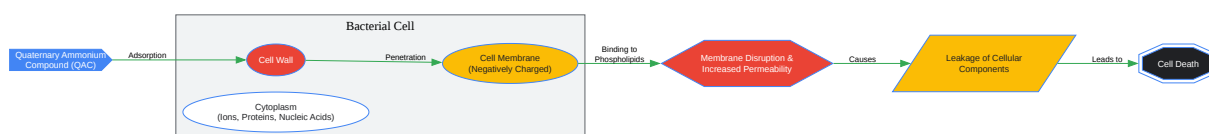
- **Quaternary Ammonium Compounds (QACs):** A major class of disinfectants used in many Lysol® products. A common example is Benzalkonium chloride.[1][2] These compounds are cationic surfactants that are effective against a wide range of bacteria, enveloped viruses, and some fungi.
- **Ethanol:** Often used in combination with other active ingredients, ethanol acts as a sanitizer and contributes to the disinfectant properties of the product.[3]

- Hydrogen Peroxide: The active ingredient in the Lysol® "Power and Free" line of products, which provides effective cleaning and disinfection.

It is crucial to refer to the product label for the specific active ingredients and their concentrations in any given Lysol® formulation.

## Mechanism of Action: Quaternary Ammonium Compounds

The primary mechanism of action for quaternary ammonium compounds, such as benzalkonium chloride, involves the disruption of microbial cell membranes.[1][2]



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**Figure 1:** Simplified signaling pathway of microbial inactivation by Quaternary Ammonium Compounds (QACs).

The cationic head of the QAC molecule electrostatically binds to the negatively charged components of the bacterial cell wall and membrane, such as phospholipids and proteins.[1] This is followed by the penetration of the hydrophobic alkyl chains into the hydrophobic core of the cytoplasmic membrane, leading to a loss of structural integrity. This disruption increases membrane permeability, causing the leakage of essential intracellular components like ions, ATP, and genetic material, ultimately resulting in cell death.[2]

## Quantitative Efficacy Data

The following tables summarize the bactericidal, virucidal, and fungicidal efficacy of various Lysol® formulations as reported in scientific studies. Efficacy is typically measured as a log reduction in the number of viable microorganisms.

## Bactericidal Efficacy

Lysol® Formulation	Test Organism	Surface Type	Contact Time	Log Reduction
Lysol® Disinfectant Spray	Staphylococcus aureus	Non-porous	30 seconds	3 - 4.0
	Pseudomonas aeruginosa	Non-porous	30 seconds	3 - 4.0
	Escherichia coli	Non-porous	30 seconds	>8.0
Lysol® Antibacterial Kitchen Cleaner	Staphylococcus aureus	Suspension	30 seconds - 5 minutes	>5.6 - 8.2
	Salmonella choleraesuis	Suspension	30 seconds - 5 minutes	>5.6 - 8.2
	Escherichia coli O157:H7	Suspension	30 seconds - 5 minutes	>5.6 - 8.2
	Pseudomonas aeruginosa	Suspension	30 seconds - 5 minutes	>5.6 - 8.2

## Virucidal Efficacy

Lysol® Formulation	Test Virus	Virus Type	Surface Type	Contact Time	Log Reduction
Lysol® Disinfectant Spray	Poliovirus	Non-enveloped	Suspension	5 minutes	>3.0
Human Rotavirus	Non-enveloped	Non-porous	10 minutes	>5.0	
Adenovirus Type 8	Non-enveloped	Non-porous	1 minute	>3.0	
SARS-CoV-2	Enveloped	Hard, Non-porous	2 minutes	>99.9% inactivation	

## Fungicidal Efficacy

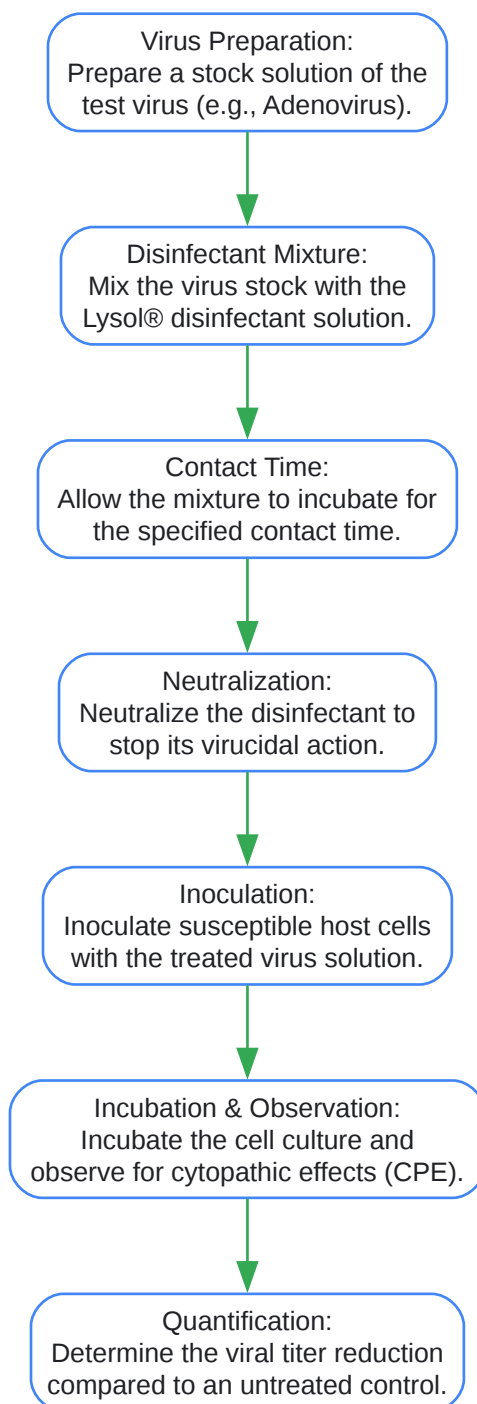
Lysol® Formulation	Test Organism	Surface Type	Contact Time	Result
Lysol® Disinfectant Spray	Trichophyton mentagrophytes	Textile	10 minutes	Complete inhibition
Microsporum canis	Textile	10 minutes	Complete inhibition	
Aspergillus niger	-	-	Effective	

## Experimental Protocols

The following are detailed protocols for key experiments cited in surface decontamination studies, based on standardized methods from the U.S. Environmental Protection Agency (EPA) and AOAC International.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## AOAC Use-Dilution Test for Bactericidal Efficacy

This test is used to determine the efficacy of liquid disinfectants on hard, non-porous surfaces.



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## References

- 1. What is the mechanism of Benzalkonium Chloride? [synapse.patsnap.com]
- 2. nbinno.com [nbinno.com]
- 3. Lysol® Disinfectant Spray [uat.lysol.com]
- 4. epa.gov [epa.gov]
- 5. epa.gov [epa.gov]
- 6. sd81c1d1a26fba3ff.jimcontent.com [sd81c1d1a26fba3ff.jimcontent.com]
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